

Technical Support Center: **tert-Butyl Peroxybenzoate** Safety and Handling

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Compound of Interest

Compound Name: *tert-Butyl peroxybenzoate*

Cat. No.: *B1203932*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and hazard mitigation of **tert-Butyl peroxybenzoate** (TBPB).

Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with **tert-Butyl peroxybenzoate**?

- **Thermal Instability:** TBPB is an organic peroxide that is thermally unstable and can undergo a self-accelerating decomposition, which can be initiated by heat, shock, or friction.^{[1][2][3]} This decomposition is exothermic and can lead to a rapid increase in temperature and pressure, potentially causing explosions and fires, especially in sealed containers.^[4]
- **Flammability:** TBPB is a flammable liquid and its decomposition products are also flammable.^{[1][5]} It can be ignited by heat, sparks, or open flames.^{[6][7][8]}
- **Strong Oxidizer:** It is a strong oxidizing agent and can react violently with incompatible materials, such as reducing agents, acids, bases, and certain metals.^{[1][2][5]}
- **Health Hazards:** TBPB can cause irritation to the skin, eyes, and respiratory system.^{[5][9]} Harmful if inhaled, it may also cause an allergic skin reaction.^{[2][8]}

2. What are the proper storage conditions for **tert-Butyl peroxybenzoate**?

Proper storage is critical to prevent decomposition. Key storage guidelines include:

- **Temperature Control:** Store in a cool, dry, well-ventilated area.^[10] The ideal storage temperature is below 25°C.^[10] To prevent self-accelerating decomposition, the storage temperature must not exceed 55°C.^[5] It should be stored between a minimum of 10°C (to prevent solidification) and a maximum of 50°C.^{[3][11]}
- **Avoid Ignition Sources:** Store away from all sources of heat, sparks, open flames, and direct sunlight.^{[1][7][10]}
- **Incompatible Materials:** Keep away from incompatible substances such as strong oxidizing and reducing agents, acids, bases, amines, transition metal salts, and combustible materials.^{[2][5][12]}
- **Containers:** Store in original, tightly closed containers.^[1] Gradual decomposition can lead to pressure buildup in sealed containers.^[13]

3. What personal protective equipment (PPE) is required when handling **tert-Butyl peroxybenzoate**?

To minimize exposure, the following PPE should be worn:

- **Eye and Face Protection:** Safety glasses with side shields or goggles are essential.^{[2][10]} A face shield may also be necessary.^[14]
- **Skin Protection:** Wear protective gloves and clothing.^{[1][10]} A complete suit protecting against chemicals may be required depending on the scale of work.^[14]
- **Respiratory Protection:** Use in a well-ventilated area.^[10] If ventilation is inadequate or vapors/aerosols are generated, a respirator is required.^{[1][8]}

4. What should I do in case of a **tert-Butyl peroxybenzoate** spill?

In the event of a spill, follow these procedures:

- **Evacuate and Isolate:** Immediately evacuate non-essential personnel from the spill area.^[1]^[6] Isolate the spill area for at least 50 meters (150 feet) for liquids.^[6]

- Eliminate Ignition Sources: Remove all sources of ignition such as open flames, sparks, and hot surfaces.[1][6]
- Containment and Cleanup:
 - For small spills, cover with an inert, damp, non-combustible material like dry lime, sand, or soda ash.[1][6] Use non-sparking tools to collect the material into a loosely covered plastic container for disposal.[6]
 - For large spills, wet the material with water and dike for later disposal.[15] Prevent the spill from entering drains or waterways.[7][16]
- Ventilation: Ventilate the area after cleanup is complete.[1]

5. What is the correct procedure for disposing of **tert-Butyl peroxybenzoate**?

TBPB is considered a hazardous substance and must be disposed of according to local, state, and federal regulations.[1][10] Do not dispose of it in regular waste streams or water systems.[10] It can be eliminated by incineration after dilution in a suitable flammable solvent, ensuring the active oxygen amount is below 1%.[2] Contact a certified hazardous waste disposal service.[1]

Quantitative Data Summary

The following tables summarize key quantitative data for **tert-Butyl peroxybenzoate**.

Table 1: Thermal Stability Data

Parameter	Value	Reference
Self-Accelerating Decomposition Temperature (SADT)	~60°C	[3][11]
Half-life at 104°C	10 hours	[3][11]
Half-life at 124°C	1 hour	[3][11]
Half-life at 165°C	1 minute	[3][11]

Table 2: Safety and Hazard Ratings

Rating System	Flammability	Reactivity/Instability	Health
NFPA 704	3	4	Not specified

Note: NFPA ratings are on a scale of 0 (minimal hazard) to 4 (severe hazard).^[1]

Experimental Protocols

Protocol 1: General Handling and Dispensing of **tert-Butyl Peroxybenzoate** in a Laboratory Setting

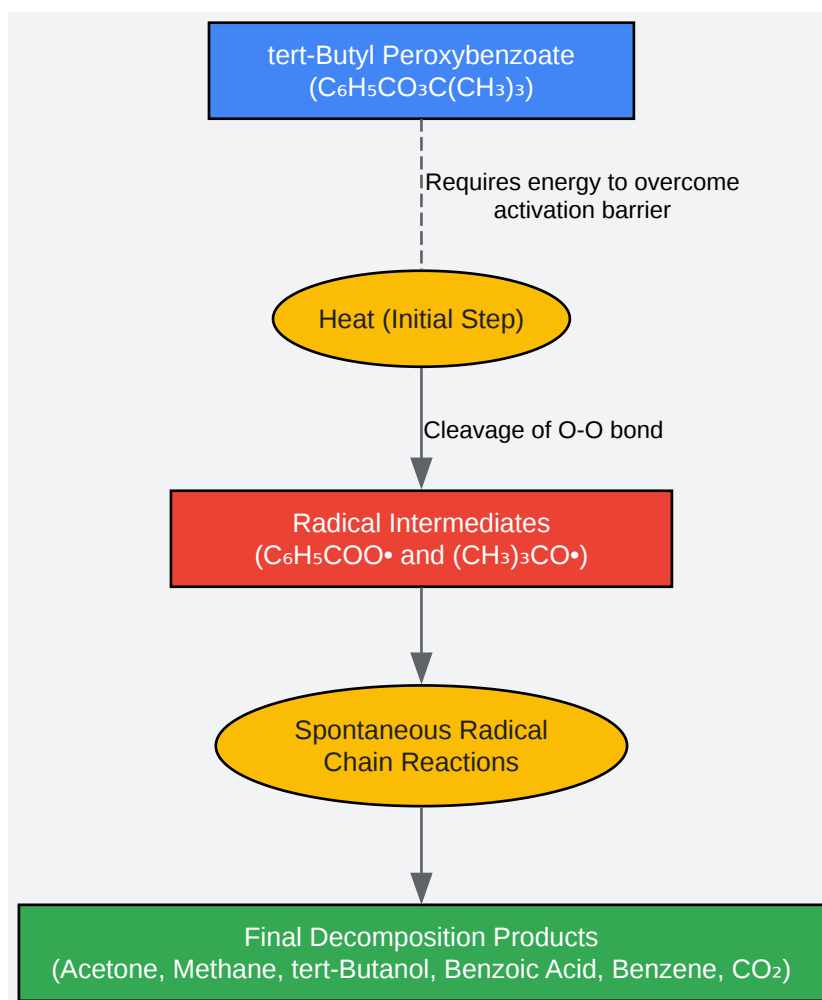
- Preparation and PPE:
 - Ensure the work area is in a well-ventilated chemical fume hood.^[1]
 - Verify that a safety shower and eyewash station are readily accessible.^[1]
 - Don the appropriate PPE: safety goggles, a face shield, chemical-resistant gloves (consult manufacturer's recommendations), and a flame-retardant lab coat.^{[1][10]}
- Dispensing:
 - Use non-sparking tools for opening and closing containers.^[2]
 - When transferring the liquid, use an automatic pumping system where possible to minimize open handling.^[1]
 - If pouring manually, do so slowly and carefully to avoid splashing.
 - Never return unused material to the original container to prevent contamination.^[2]
- Post-Handling:
 - Tightly seal the container after use.

- Decontaminate any surfaces that may have come into contact with TBPB.
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)
- Properly dispose of any contaminated materials as hazardous waste.[\[1\]](#)

Protocol 2: Emergency Response for Skin or Eye Contact

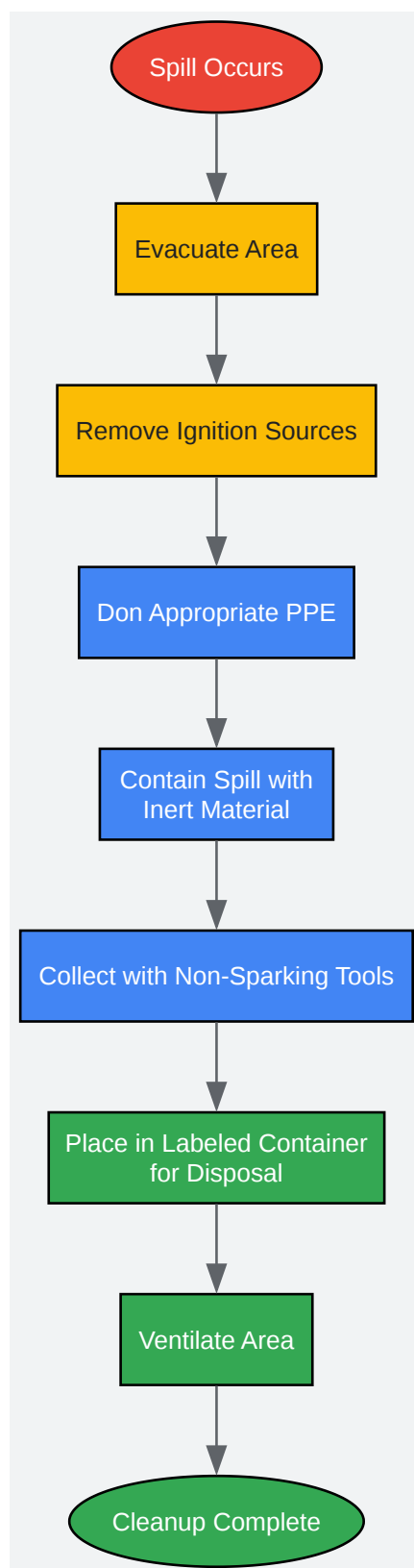
- Eye Contact:
 - Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)
 - Seek immediate medical attention.[\[9\]](#)
- Skin Contact:
 - Immediately remove contaminated clothing.[\[1\]](#)
 - Wash the affected skin area with plenty of soap and water.[\[1\]](#)
 - Seek medical attention if irritation develops or persists.[\[5\]](#)
- Inhalation:
 - Move the individual to fresh air.[\[9\]](#)
 - If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.
 - Seek immediate medical attention.[\[8\]](#)

Visualizations



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Caption: Thermal decomposition pathway of **tert-Butyl peroxybenzoate**.



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Caption: Workflow for responding to a **tert-Butyl peroxybenzoate** spill.

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